

A Comparative Guide to NNMT Inhibitors: JBSNF-000088 and Alternatives

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Compound of Interest

Compound Name: JBSNF-000088

Cat. No.: B1672817

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Nicotinamide N-methyltransferase (NNMT) has emerged as a significant therapeutic target in metabolic diseases, including obesity and type 2 diabetes. This enzyme plays a crucial role in cellular metabolism by catalyzing the methylation of nicotinamide. Its inhibition has demonstrated potential in improving metabolic parameters. This guide provides an objective comparison of the well-characterized NNMT inhibitor, **JBSNF-000088**, with other notable alternatives, supported by available experimental data to aid in the selection of appropriate research tools.

Quantitative Data Comparison

The following tables summarize the biochemical potency and metabolic effects of **JBSNF-000088** compared to other NNMT inhibitors.

Table 1: In Vitro Inhibitory Activity Against NNMT

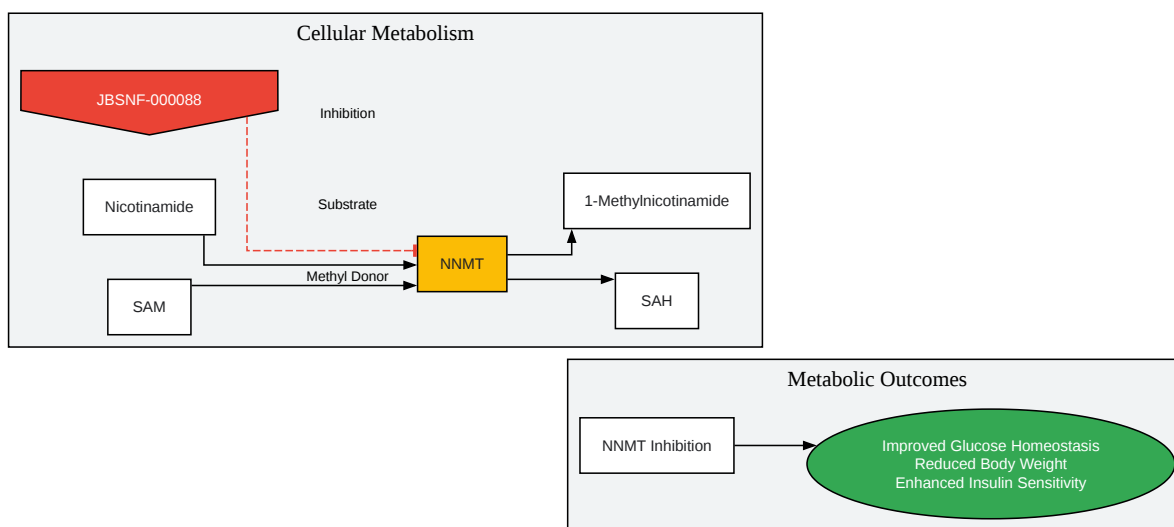
Compound	Target	IC50 Value	Ki Value	Notes
JBSNF-000088	Human NNMT	1.8 μ M[1][2]	-	Also known as 6-Methoxynicotinamide; a nicotinamide analog.[1]
Monkey NNMT	2.8 μ M[1][2]	-		
Mouse NNMT	5.0 μ M[1][2]	-		
Nnmt-IN-5	Human NNMT	47.9 \pm 0.6 nM[1]	-	Also known as Compound 3-12. Exhibits excellent selectivity over a panel of human methyltransferases.[1]
5-amino-1MQ	Not Specified	1.2 μ M	-	A quinolinium analog.
LL320	Human NNMT	-	6.8 nM	Bisubstrate inhibitor.
II399	Human NNMT	-	5.9 nM	Bisubstrate inhibitor.
NS1	Human NNMT	-	49.5 nM (Kd)	Bisubstrate inhibitor.
Compound 78	Not Specified	1.41 μ M	-	Bisubstrate inhibitor.

Table 2: In Vivo Metabolic Effects in Diet-Induced Obese (DIO) Mice

Compound	Dose & Regimen	Duration	Key Metabolic Outcomes
JBSNF-000088	50 mg/kg, twice daily, oral gavage[3]	4 weeks	Statistically significant reduction in body weight and fed blood glucose.[2][3] Normalized oral glucose tolerance.[2] [3] Improved insulin sensitivity.
5-amino-1MQ	20 mg/kg, three times daily, subcutaneous injection	11 days	Progressive loss of body weight. 30% decrease in white adipose tissue mass and adipocyte size.

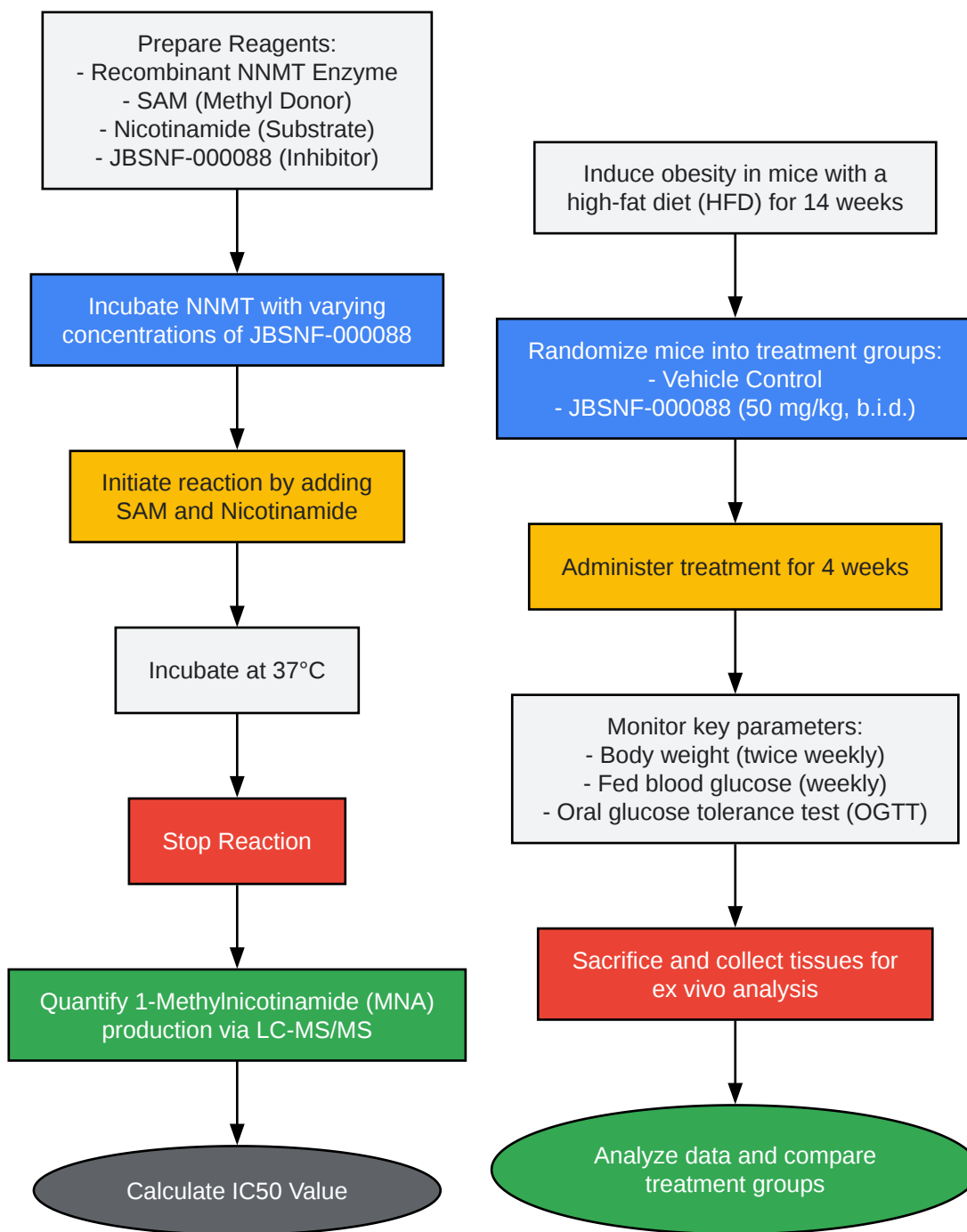
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and experimental procedures, the following diagrams are provided in the DOT language for use with Graphviz.



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NNMT signaling pathway and the impact of its inhibition.



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